

An In-depth Technical Guide to the Safe Handling of 3-Cyclohexylmorpholine

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Compound of Interest

Compound Name: 3-Cyclohexylmorpholine

Cat. No.: B3027298

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Introduction: Compound Profile and Significance

3-Cyclohexylmorpholine (CAS No. 1270476-30-6) is a substituted morpholine derivative. The morpholine scaffold is a privileged structure in medicinal chemistry, featured in numerous approved drugs and bioactive molecules due to its advantageous physicochemical and metabolic properties.^[1] Its unique conformation and the presence of both a weak basic nitrogen and an oxygen atom allow it to engage in various molecular interactions, often improving a compound's pharmacokinetic profile.^{[1][2]} Morpholine derivatives are integral to the development of therapeutics targeting the central nervous system, as well as agents with anticancer and antimicrobial properties.^{[2][3]}

Given the increasing use of such scaffolds in drug discovery and organic synthesis, a comprehensive understanding of the specific handling precautions for derivatives like **3-Cyclohexylmorpholine** is paramount. This guide provides an in-depth analysis of its hazard profile and outlines field-proven protocols for its safe handling, storage, and emergency management, ensuring the protection of laboratory personnel and the integrity of research.

Hazard Identification and GHS Classification

The primary step in safe handling is a thorough understanding of the compound's intrinsic hazards. **3-Cyclohexylmorpholine** is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary risks are associated with its irritant properties and potential harm upon ingestion.

Signal Word: Warning [4][5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

The causality behind these classifications stems from the chemical nature of the molecule. As a substituted amine, it can act as a base, leading to irritation upon contact with moist tissues like the skin, eyes, and respiratory tract. Its molecular structure allows it to interact with biological membranes and proteins, which can lead to toxic effects if ingested.

Summary of GHS Classifications

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Physical and Chemical Properties

Understanding the physical properties of a chemical is critical for designing safe storage and handling protocols. For instance, knowing its physical state and volatility informs ventilation requirements.

Property	Value	Source
CAS Number	1270476-30-6	[4] [5]
Molecular Formula	C ₁₀ H ₁₉ NO	[5]
Formula Weight	169.26 g/mol	[5]
Storage Temp.	Room temperature, in a dark place, under inert atmosphere	[5]

Note: Comprehensive experimental data on properties like boiling point, density, and vapor pressure for this specific isomer are not widely available. Standard precautions for a combustible liquid amine of this molecular weight should be followed.

Safe Handling, Storage, and Exposure Control

A self-validating safety protocol is built on the principle of minimizing exposure through a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

Engineering Controls

The primary line of defense is to control hazards at the source.

- Ventilation: All work with **3-Cyclohexylmorpholine** must be conducted in a well-ventilated area.[\[4\]](#) A certified chemical fume hood is mandatory to control airborne concentrations and prevent inhalation, which is a key risk due to its potential for respiratory irritation (H335).[\[4\]](#)[\[6\]](#)
- Safety Equipment: An eyewash fountain and a safety shower must be readily accessible in the immediate vicinity of the handling area.[\[4\]](#)[\[7\]](#) This is a direct countermeasure to the risks of serious eye irritation (H319) and skin irritation (H315).

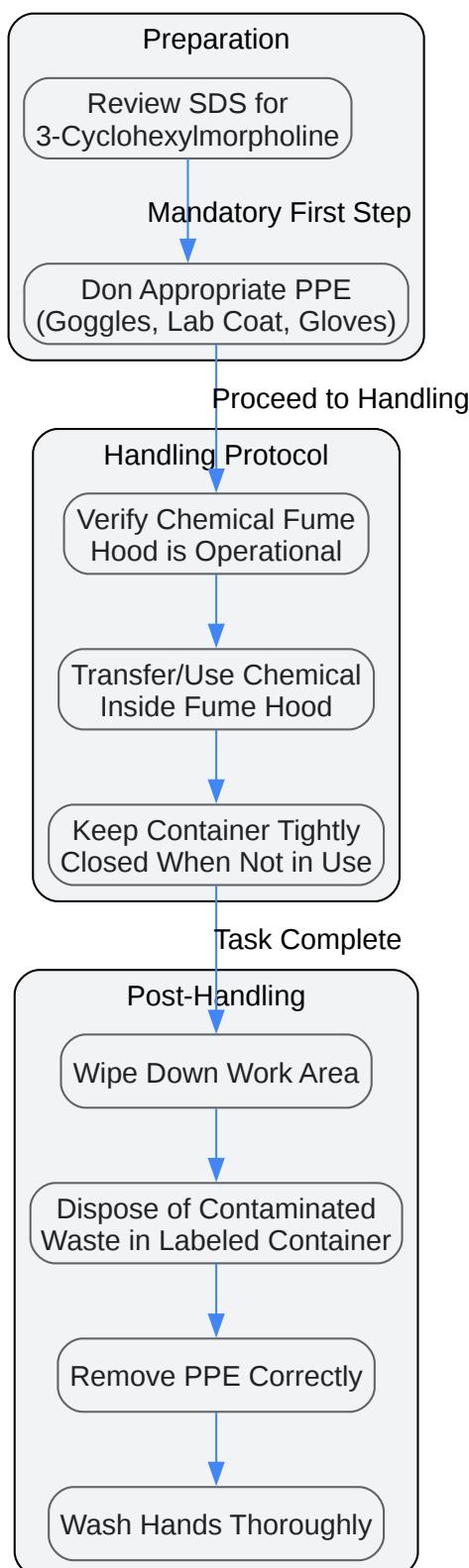
Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical. The selection must directly address the identified hazards.

- Eye and Face Protection: Wear chemical safety goggles or a face shield. Standard safety glasses are insufficient as they do not protect against splashes.[4][7] This is critical to prevent serious eye irritation.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene).[6] Always inspect gloves for tears or holes before use. Contaminated gloves must be removed using the proper technique to avoid skin contact and disposed of as chemical waste.
 - Protective Clothing: A lab coat is mandatory. For operations with a higher risk of splashing, a chemically resistant apron or coveralls should be worn.[4]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during a large spill response, a NIOSH-approved respirator with organic vapor cartridges is required.[6]

Storage and Handling Procedures

- Handling: Avoid all personal contact, including inhalation.[8] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4] Do not eat, drink, or smoke in the laboratory.[7]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and acids.[4][7] Keep the container tightly closed to prevent the escape of vapors and contamination.[4] Store in a locked cabinet or an area with restricted access.[4]



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Diagram 1: Standard Laboratory Handling Workflow for **3-Cyclohexylmorpholine**.

Emergency Procedures: First Aid and Spill Response

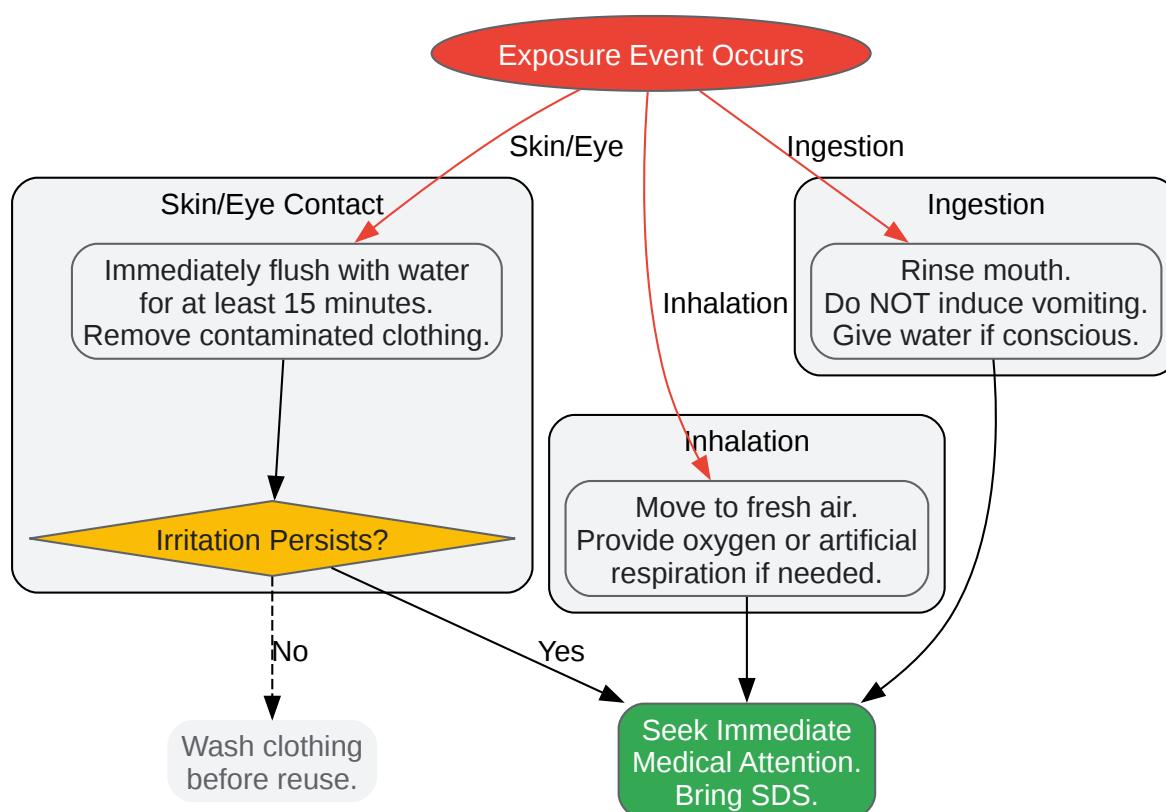
Rapid and correct response during an emergency is critical to mitigating harm. All personnel must be familiar with these protocols before beginning work.

First Aid Measures

The following protocols are based on the compound's specific hazards. The guiding principle is immediate and thorough decontamination.

- General Advice: In case of any exposure, immediately remove the affected person from the hazardous area and remove all contaminated clothing. Show the Safety Data Sheet to the attending medical personnel.[4]
- Inhalation (H335):
 - Move the person to fresh air at once.[4]
 - If breathing is difficult, administer oxygen. If breathing has stopped, trained personnel should perform artificial respiration.[4][6]
 - Seek immediate medical attention.[4]
- Skin Contact (H315):
 - Immediately flush the skin with copious amounts of running water for at least 15 minutes. [4]
 - Simultaneously remove all contaminated clothing, shoes, and jewelry.
 - If skin irritation occurs or persists, seek medical advice.[4] Wash contaminated clothing before reuse.[4]
- Eye Contact (H319):
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete rinsing.[4]

- If present, remove contact lenses after the first 5 minutes, then continue rinsing.
- Seek immediate medical attention, preferably from an ophthalmologist.
- Ingestion (H302):
 - Do NOT induce vomiting.[4] This can cause further damage to the esophagus.
 - Rinse the mouth thoroughly with water.[4]
 - If the person is conscious and alert, give two glasses of water to drink.[6]
 - Never give anything by mouth to an unconscious person.[4]
 - Seek immediate medical attention.[4]



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Diagram 2: Emergency First Aid Protocol for Personal Exposure.

Fire-Fighting Measures

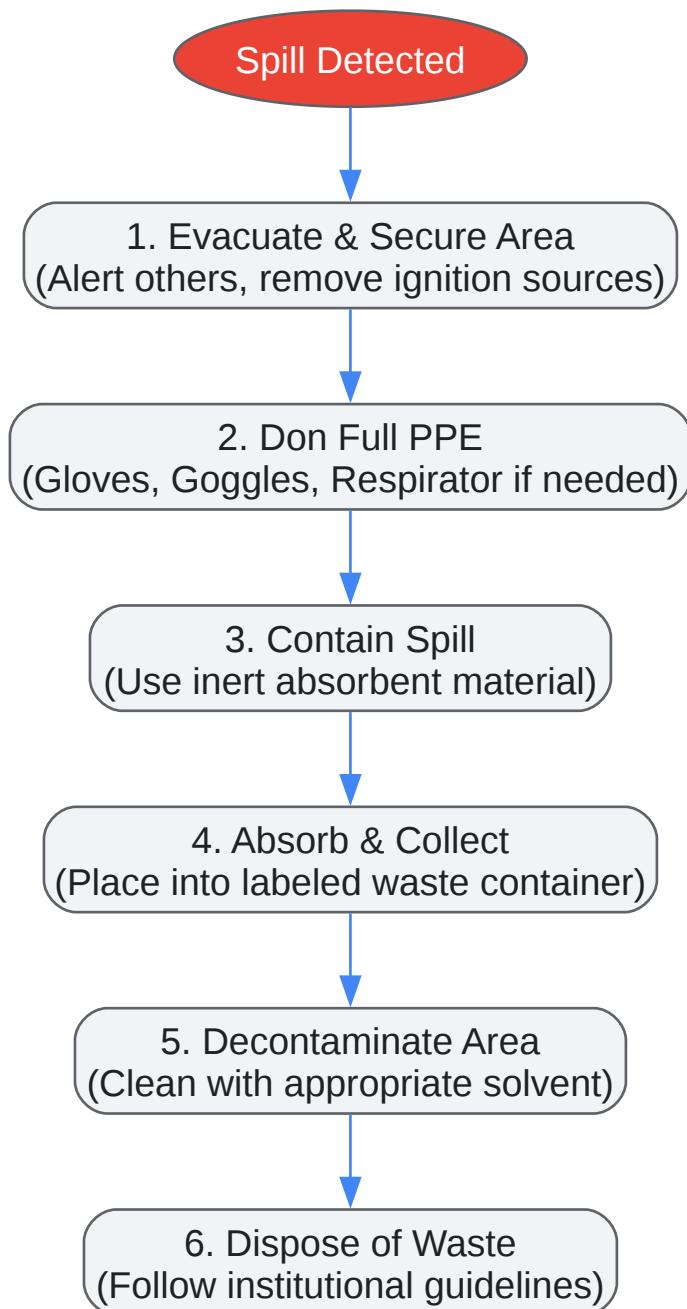
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated, including carbon oxides (CO, CO₂) and nitrogen oxides (NOx).[4][7] Vapors may form explosive mixtures with air.[9]
- Protective Equipment: Firefighters must wear full protective gear and a NIOSH-approved self-contained breathing apparatus (SCBA).[4]

Accidental Release Measures (Spill Response)

A small-scale laboratory spill can be managed safely with the correct procedure and equipment.

- Evacuate and Secure: Immediately alert others in the area. Evacuate non-essential personnel. Remove all sources of ignition.[4]
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Don PPE: Wear appropriate PPE, including a respirator if ventilation is inadequate, chemical-resistant gloves, goggles, and a lab coat or apron.[4]
- Containment: Prevent the spill from spreading or entering drains using an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[4][8]
- Absorption and Collection: Carefully absorb the spilled liquid. Collect the absorbent material using non-sparking tools and place it into a suitable, labeled container for chemical waste.[9] [10]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

- Disposal: Dispose of the waste container according to local, state, and federal regulations.[\[4\]](#)



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